

# Adamantane-1-carbonitrile: A Versatile Building Block in Medicinal Chemistry

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## Compound of Interest

Compound Name: *adamantane-1-carbonitrile*

Cat. No.: *B145659*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Adamantane, a rigid, tricyclic hydrocarbon, has emerged as a privileged scaffold in medicinal chemistry. Its unique three-dimensional structure, high lipophilicity, and metabolic stability make it an attractive moiety for incorporation into drug candidates. These properties can significantly enhance the pharmacokinetic and pharmacodynamic profiles of therapeutic agents.

**Adamantane-1-carbonitrile**, a key derivative, serves as a versatile and valuable building block for the synthesis of a diverse range of biologically active compounds. This document provides detailed application notes and experimental protocols for the utilization of **adamantane-1-carbonitrile** in the development of novel therapeutics, with a focus on its application in the synthesis of antiviral agents and dipeptidyl peptidase-4 (DPP-4) inhibitors.

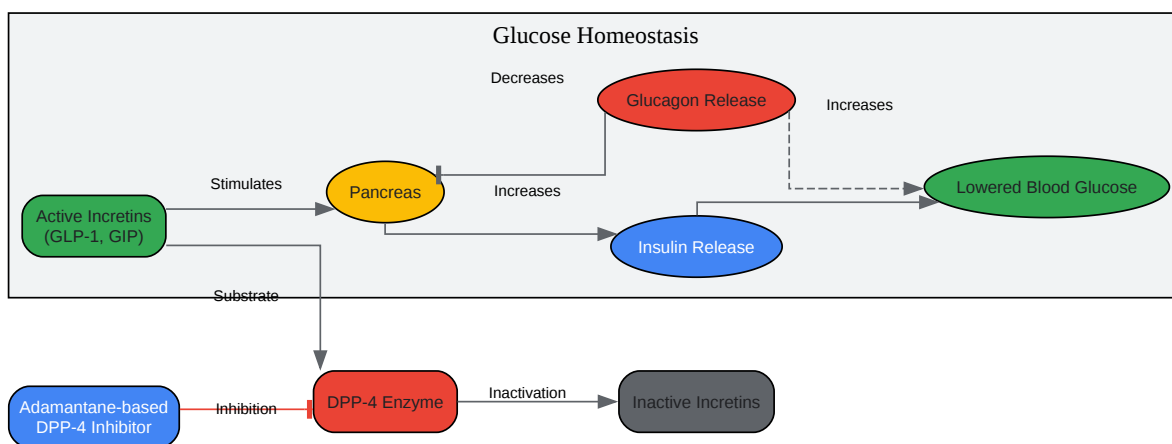
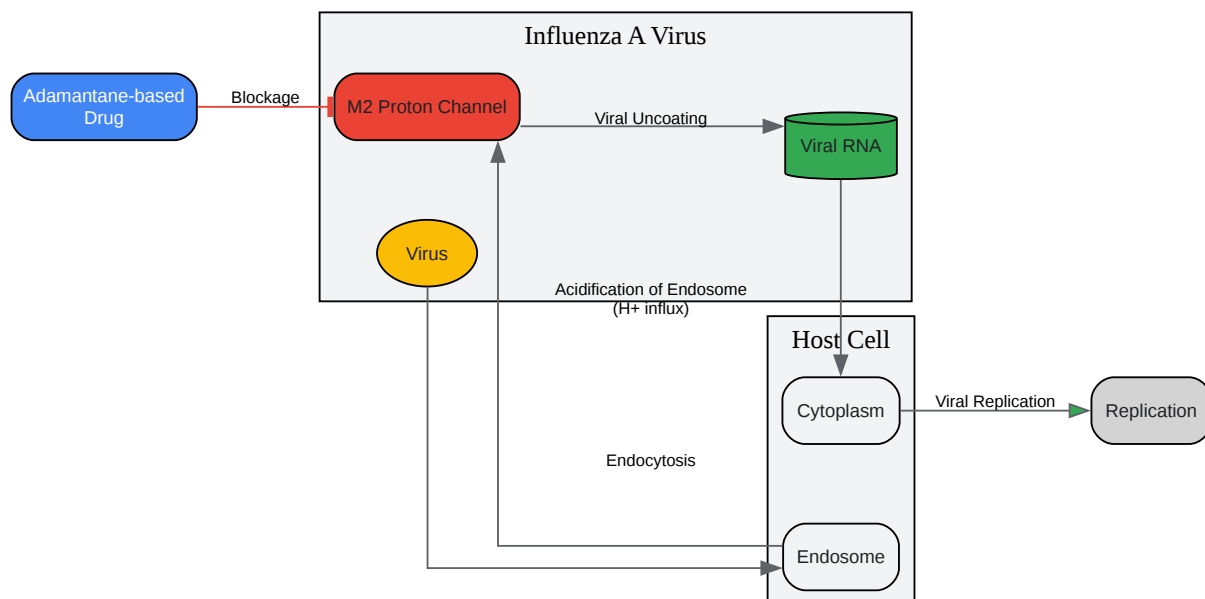
## Key Applications of Adamantane-1-carbonitrile

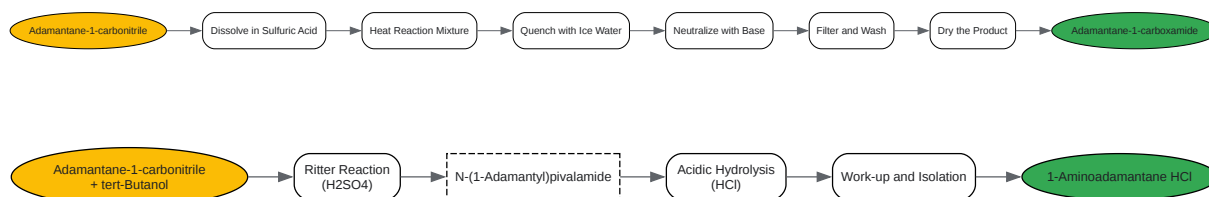
**Adamantane-1-carbonitrile** is a valuable precursor for the synthesis of various bioactive molecules, primarily through the transformation of its nitrile group into other functional moieties such as amines and amides.

## Antiviral Agents

The adamantane scaffold is a well-established pharmacophore in antiviral drug discovery. Amantadine and Rimantadine are notable examples of adamantane-containing drugs effective against the influenza A virus. **Adamantane-1-carbonitrile** can be a key starting material for the synthesis of such antiviral compounds. The mechanism of action for these drugs involves the inhibition of the M2 proton channel of the influenza A virus, which is crucial for viral uncoating and replication within the host cell.

Signaling Pathway of Influenza A M2 Proton Channel Inhibition





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